

Physical constants of 1-Ethyl-2,5-dimethylbenzene

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Compound of Interest

Compound Name: 2-Ethyl-p-xylene

Cat. No.: B157547

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An In-depth Technical Guide on the Physical Constants of 1-Ethyl-2,5-dimethylbenzene

This technical guide provides a comprehensive overview of the physical constants and related experimental methodologies for 1-Ethyl-2,5-dimethylbenzene. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require a thorough understanding of the compound's physicochemical properties.

Core Physical and Chemical Properties

1-Ethyl-2,5-dimethylbenzene, also known as **2-ethyl-p-xylene**, is an aromatic hydrocarbon with the chemical formula $C_{10}H_{14}$.^[1] Its physical properties are primarily dictated by its molecular structure, which consists of a benzene ring substituted with one ethyl and two methyl groups.

Table 1: General and Thermodynamic Properties of 1-Ethyl-2,5-dimethylbenzene

Property	Value	Units	Source(s)
Molecular Formula	C ₁₀ H ₁₄	-	[1][2]
Molar Mass	134.222	g/mol	[1]
Boiling Point	187	°C	[2]
Melting Point	-54	°C	[2]
Density	0.88	g/cm ³	[2]
Refractive Index	1.5010 to 1.5050	-	[2]
Triple Point Temperature	219.45	K	[1]
Critical Temperature	661	K	[1]
Critical Pressure	2843.78	kPa	[1]
Enthalpy of Vaporization	Data available as a function of temperature	kJ/mol	[1]

Experimental Protocols

The determination of the physical constants of 1-Ethyl-2,5-dimethylbenzene involves various established experimental techniques. Below are detailed methodologies for key measurements.

Determination of Boiling Point (Thiele Tube Method)

The Thiele tube method is a common and efficient technique for determining the boiling point of a small liquid sample.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube, heating oil, and a heat source.
- Procedure:
 - A small quantity of 1-Ethyl-2,5-dimethylbenzene is placed in the small test tube.

- The capillary tube is placed in the test tube with its open end submerged in the liquid.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube filled with a high-boiling point oil.
- The Thiele tube is gently heated, and the temperature is monitored.
- As the liquid heats, a stream of bubbles will emerge from the capillary tube.
- The heat is removed when a steady stream of bubbles is observed.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube as it cools.

Determination of Density (Pycnometer Method)

A pycnometer is used to accurately determine the density of a liquid.

- Apparatus: Pycnometer, analytical balance, constant temperature water bath.
- Procedure:
 - The pycnometer is cleaned, dried, and its mass is accurately weighed.
 - It is then filled with distilled water and placed in a constant temperature water bath to reach thermal equilibrium.
 - The mass of the pycnometer filled with water is measured. The volume of the pycnometer can be calculated using the known density of water at that temperature.
 - The pycnometer is then emptied, dried, and filled with 1-Ethyl-2,5-dimethylbenzene.
 - The mass of the pycnometer with the sample is measured at the same constant temperature.
 - The density of the sample is calculated by dividing the mass of the sample by the volume of the pycnometer.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a powerful analytical technique used to separate, identify, and quantify the components of a mixture. For a pure substance like 1-Ethyl-2,5-dimethylbenzene, it is used to confirm purity and determine its mass spectrum.

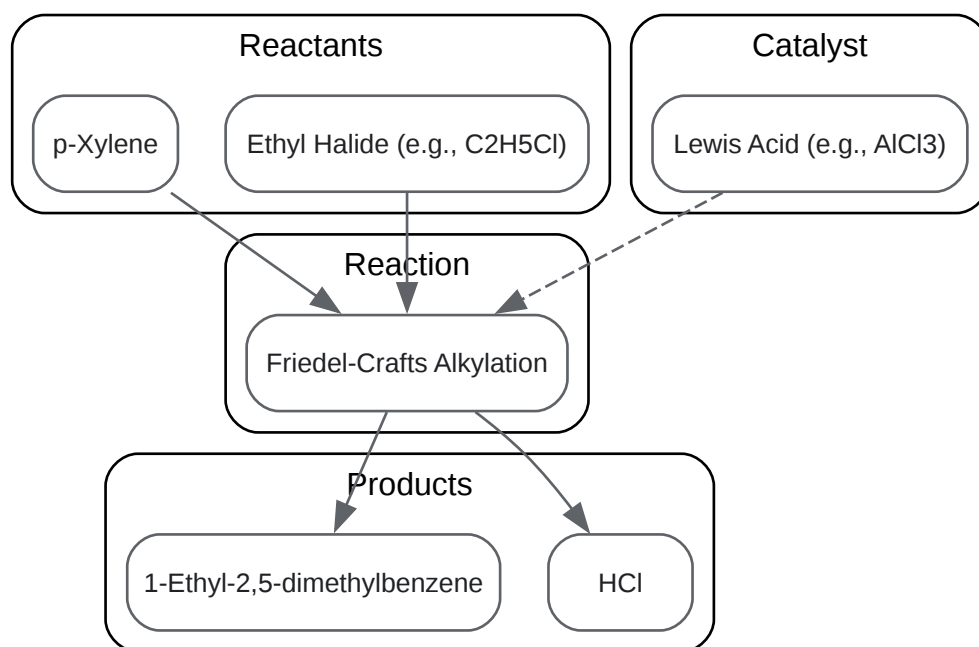
- Principle: The sample is vaporized and injected into a gas chromatograph, where it is separated based on its boiling point and affinity for the stationary phase. The separated components then enter a mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum is a fingerprint of the molecule.
- Typical GC Conditions:
 - Column: A non-polar capillary column is often used for aromatic hydrocarbons.
 - Injector Temperature: Typically set above the boiling point of the analyte (e.g., 230 °C).
 - Detector Temperature: Usually set at a high temperature (e.g., 250 °C).
 - Oven Temperature Program: A temperature ramp is used to ensure good separation (e.g., starting at 50 °C and ramping up).
 - Carrier Gas: Helium or hydrogen is commonly used.[\[3\]](#)

Synthesis and Analysis Workflows

Visual representations of experimental and logical workflows provide a clearer understanding of the processes involved in the synthesis and analysis of 1-Ethyl-2,5-dimethylbenzene.

Synthesis of 1-Ethyl-2,5-dimethylbenzene via Friedel-Crafts Alkylation

A common method for synthesizing 1-Ethyl-2,5-dimethylbenzene is the Friedel-Crafts alkylation of p-xylene with an ethylating agent.

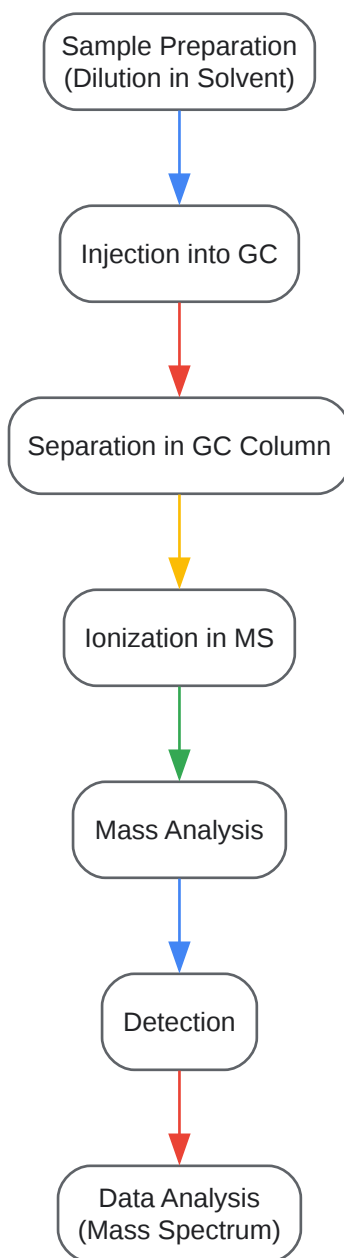


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Caption: Workflow for the synthesis of 1-Ethyl-2,5-dimethylbenzene.

Experimental Workflow for GC-MS Analysis

The following diagram illustrates the typical workflow for analyzing a sample of 1-Ethyl-2,5-dimethylbenzene using Gas Chromatography-Mass Spectrometry.



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Caption: Workflow for GC-MS analysis of 1-Ethyl-2,5-dimethylbenzene.

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